

An In-depth Technical Guide on (3-Amino-4-fluorophenyl)methanol

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Compound of Interest

Compound Name: (3-Amino-4-fluorophenyl)methanol

Cat. No.: B1282870

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This technical guide serves as a resource for researchers, scientists, and drug development professionals, providing key information on the chemical compound **(3-Amino-4-fluorophenyl)methanol**.

Nomenclature

The accurate identification of chemical compounds is crucial for research and development. The standard nomenclature for the compound with the CAS Number 227609-86-1 is provided below.

Identifier Type	Name
IUPAC Name	(3-Amino-4-fluorophenyl)methanol ^[1]
Synonym	3-Amino-4-fluorobenzyl alcohol
CAS Number	227609-86-1 ^{[1][2]}

Experimental Protocols and Biological Activity

As of the current literature review, detailed experimental protocols for the synthesis or specific biological assays of **(3-Amino-4-fluorophenyl)methanol** are not readily available in public databases. While the broader class of fluorinated amino alcohols is of significant interest in medicinal chemistry for the development of novel therapeutics, specific studies detailing the

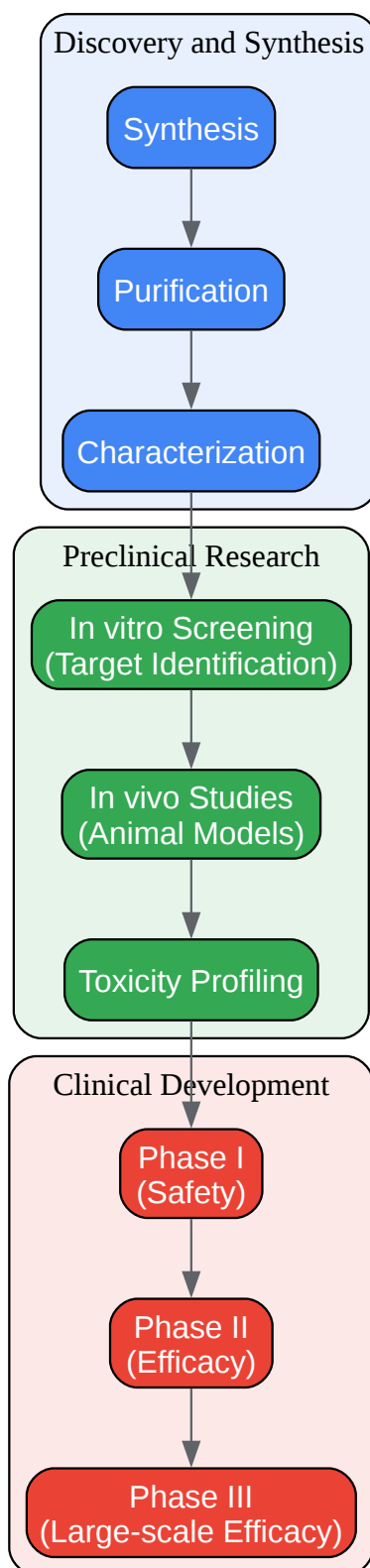
signaling pathways, mechanisms of action, or comprehensive biological activity of this particular compound have not been prominently published.

Fluorine-containing amino acids and related structures are increasingly utilized in drug design due to their ability to enhance pharmacological properties. The introduction of fluorine can improve metabolic stability, binding affinity, and bioavailability. It is plausible that **(3-Amino-4-fluorophenyl)methanol** serves as a building block in the synthesis of more complex molecules with potential therapeutic applications. However, without specific studies on this compound, any discussion of its role in signaling pathways or its biological effects would be speculative.

Further research is required to elucidate the specific biological functions and potential applications of **(3-Amino-4-fluorophenyl)methanol**.

Logical Relationships and Workflows

Given the absence of specific experimental data or defined biological roles for **(3-Amino-4-fluorophenyl)methanol**, a diagram illustrating a signaling pathway or a detailed experimental workflow cannot be constructed at this time. The logical workflow for investigating a compound of this nature would typically follow a standardized path in drug discovery and development.



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Caption: A generalized workflow for drug discovery and development, applicable to novel chemical entities like **(3-Amino-4-fluorophenyl)methanol**.

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References

- 1. (3-Amino-4-fluorophenyl)methanol | 227609-86-1 [sigmaaldrich.com]
- 2. 227609-86-1|(3-Amino-4-fluorophenyl)methanol|BLD Pharm [bldpharm.com]
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